

Essential Safety and Operational Guide for Handling AZD5462

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Compound of Interest

Compound Name: AZD5462
Cat. No.: B12405063

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **AZD5462**, a selective oral allosteric relaxin family peptide receptor 1 (RXFP1) agonist. This document provides immediate, essential safety protocols, operational guidance, and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **AZD5462** to minimize exposure and ensure personal safety. The following table summarizes the required PPE based on the Safety Data Sheet (SDS).

Protection Type	Required Equipment	Specifications and Remarks
Eye/Face Protection	Safety glasses with side-shields	Ensure compliance with EN166. A face shield may be required for splash hazards.
Hand Protection	Compatible chemical-resistant gloves	Inspect gloves prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices.
Skin and Body Protection	Laboratory coat	Long-sleeved lab coat to prevent skin contact.
Respiratory Protection	NIOSH-approved respirator	Required when handling large quantities, in poorly ventilated areas, or when dust or aerosols may be generated.

Operational Plan: Handling and Storage

Handling:

- Avoid contact: Prevent contact with skin, eyes, and clothing.
- Avoid formation of dust and aerosols: Handle in a well-ventilated area, preferably in a chemical fume hood.
- General hygiene: Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is -20°C for long-term stability.^[1]

Disposal Plan

The disposal of **AZD5462** and its waste must be conducted in compliance with local, state, and federal regulations. As an investigational compound, specific disposal protocols may not be available. Therefore, a conservative approach is recommended.

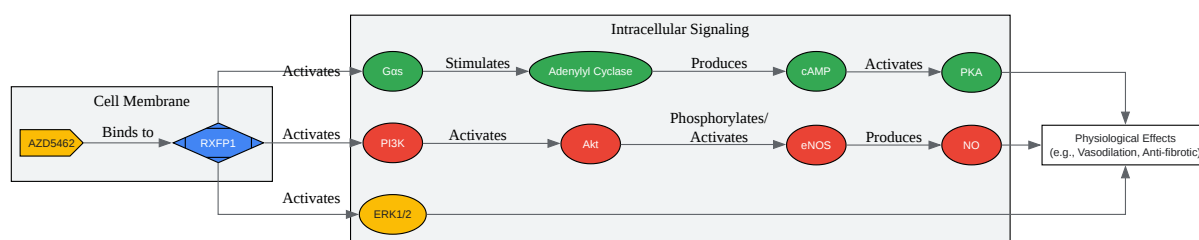
Step-by-Step Disposal Procedure:

- Consult EHS: Before initiating any disposal procedures, contact your institution's Environmental Health and Safety (EHS) department for specific guidance.
- Waste Segregation: Do not mix **AZD5462** waste with other chemical waste streams unless explicitly approved by EHS.
- Containerization:
 - Place solid waste (e.g., contaminated gloves, weigh paper) in a designated, sealed, and clearly labeled hazardous waste container.
 - Place unused or waste solutions of **AZD5462** in a separate, sealed, and clearly labeled hazardous waste container.
- Labeling: Label all waste containers with "Hazardous Waste," the full chemical name ("**AZD5462**"), and any other information required by your institution.
- Arrangement for Pickup: Arrange for the collection of the hazardous waste by a licensed and approved chemical waste contractor through your EHS department.
- Incineration: The standard and recommended method for the disposal of investigational pharmaceutical compounds is high-temperature incineration by a licensed waste management facility.^[2] This ensures the complete destruction of the active pharmaceutical ingredient.
- Record Keeping: Maintain detailed records of all disposal activities, including dates, quantities, and the name of the disposal company.

Do NOT dispose of **AZD5462** down the drain or in the regular trash.

AZD5462 Signaling Pathway

AZD5462 is a selective agonist for the Relaxin Family Peptide Receptor 1 (RXFP1), a G-protein coupled receptor.[3][4] Activation of RXFP1 initiates a cascade of intracellular signaling events. The diagram below illustrates the primary signaling pathways activated by **AZD5462**.



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Caption: **AZD5462** activates RXFP1, leading to downstream signaling through Gαs/cAMP/PKA, PI3K/Akt/eNOS, and ERK pathways.

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